

Validating the Mechanism of Action of Toonaciliatin M: A Comparative Guide

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Compound of Interest

Compound Name: Toonaciliatin M

Cat. No.: B15364436

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A Note on the Current State of Research: The precise molecular mechanism of action for **Toonaciliatin M** has not been extensively characterized in publicly available scientific literature. It is known to be a pmaradiene-type diterpenoid isolated from *Toona ciliate* with antifungal activity against *Trichophyton rubrum*[1]. This guide provides a comparative framework based on its established antifungal properties, juxtaposing it with well-understood antifungal agents. The proposed mechanisms for **Toonaciliatin M** are hypothetical and intended to serve as a basis for future research and validation.

Comparative Analysis of Antifungal Agents Against *Trichophyton rubrum*

Toonaciliatin M's efficacy is compared against three classes of antifungal drugs with established mechanisms of action against the dermatophyte *Trichophyton rubrum*. This comparison provides a quantitative benchmark for its antifungal potential.

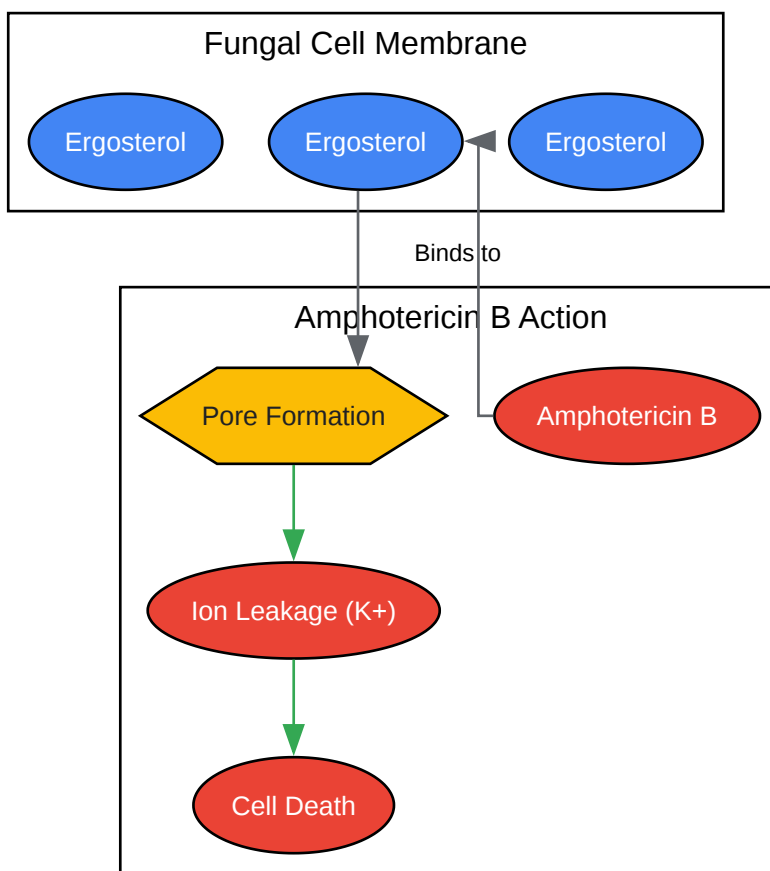
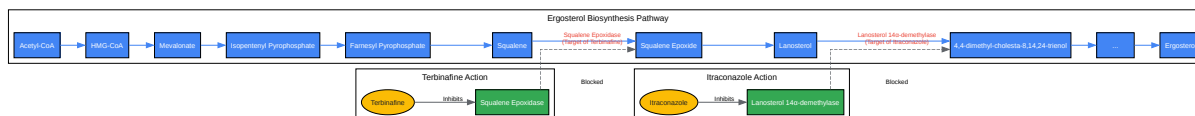
Quantitative Data Summary

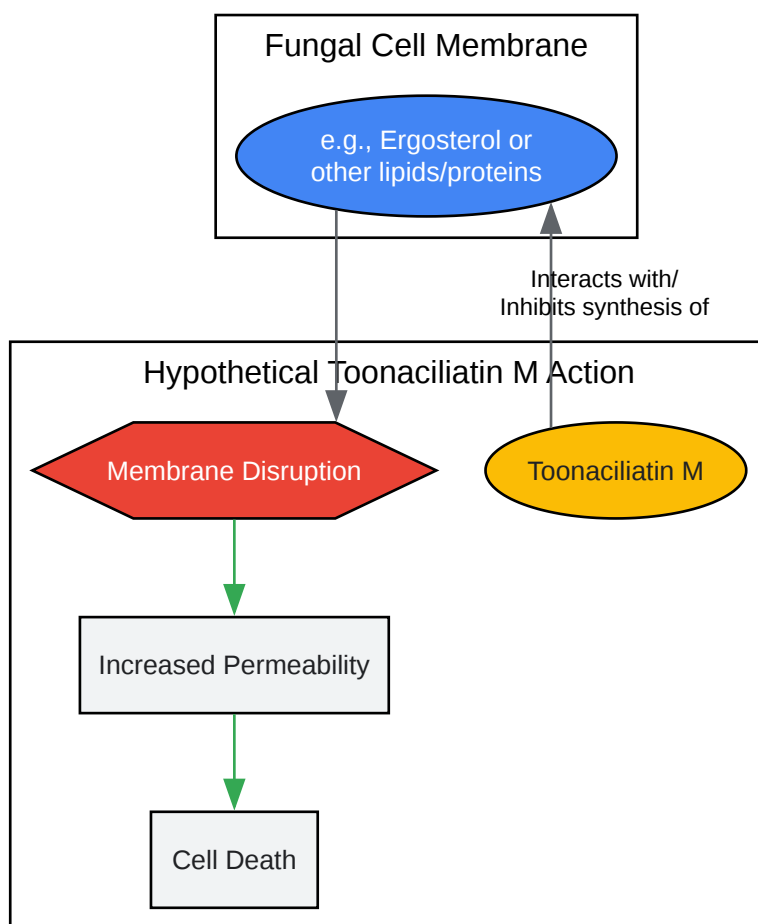
Compound	Class	Known/Hypothetical Mechanism of Action	Target Organism	Minimum Inhibitory Concentration (MIC) (µg/mL)
Toonaciliatin M	Pmaradiene Diterpenoid	Hypothetical: Fungal cell membrane disruption via interaction with membrane components or inhibition of ergosterol biosynthesis.	Trichophyton rubrum	12.5[1]
Terbinafine	Allylamine	Inhibition of squalene epoxidase, blocking an early step in ergosterol biosynthesis.[2] [3]	Trichophyton rubrum	<0.0002 - 4.0[4]
Itraconazole	Triazole	Inhibition of lanosterol 14α-demethylase (CYP51), a key enzyme in the later stages of ergosterol biosynthesis.	Trichophyton rubrum	0.031 - 2.0
Amphotericin B	Polyene	Binds directly to ergosterol in the fungal cell membrane, forming pores that lead to	Trichophyton rubrum	0.03 - >1.0

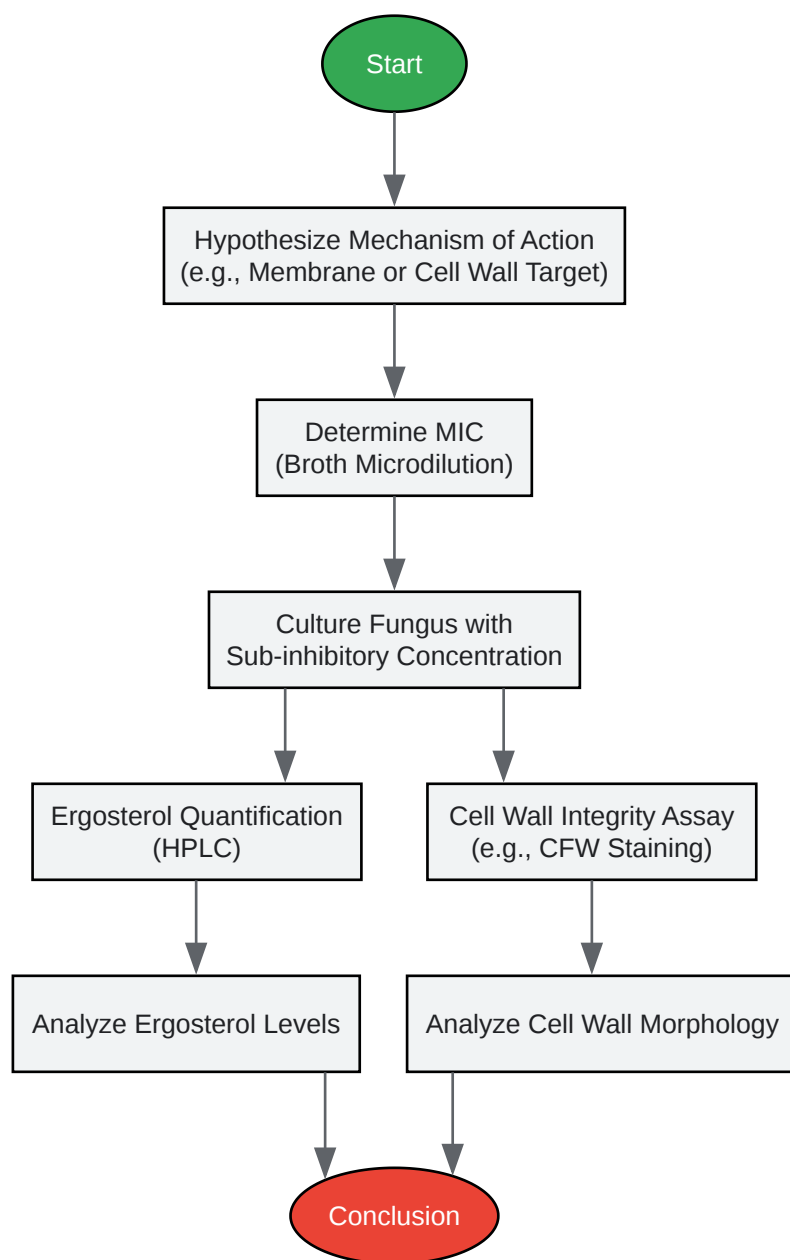
leakage of
intracellular
contents and cell
death.

Signaling Pathways and Mechanisms of Action

The following diagrams illustrate the established mechanisms of the comparator drugs and a hypothetical pathway for **Toonaciliatin M**.







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